

Personal protective equipment for handling 3-Chlorothiophene-2-carboxylic acid

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Compound of Interest

Compound Name: 3-Chlorothiophene-2-carboxylic acid

Cat. No.: B1630586

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Essential Safety and Handling Guide for 3-Chlorothiophene-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Chlorothiophene-2-carboxylic acid**, including detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans. Adherence to these guidelines is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Classification

3-Chlorothiophene-2-carboxylic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The key hazards are summarized in the table below.

Hazard Classification	GHS Hazard Statement	Signal Word	Pictogram
Skin Irritation (Category 2)	H315: Causes skin irritation[1][2]	Warning	GHS07
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation[1][2]	Warning	GHS07
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation[1][2]	Warning	GHS07

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Chlorothiophene-2-carboxylic acid** to minimize exposure and ensure personal safety.

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	EN166 (EU) or NIOSH (US) approved[1]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Inspected before use.[1]	EU Directive 89/686/EEC and the standard EN 374[1]
Body Protection	Impervious clothing, such as a lab coat or chemical-resistant suit, to prevent skin contact.	Selected based on the concentration and amount of the substance at the specific workplace.[1]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[1]	NIOSH (US) or CEN (EU) approved[1]

Experimental Workflow and Handling Protocol

Proper handling and storage are crucial to maintain the integrity of **3-Chlorothiophene-2-carboxylic acid** and the safety of laboratory personnel.

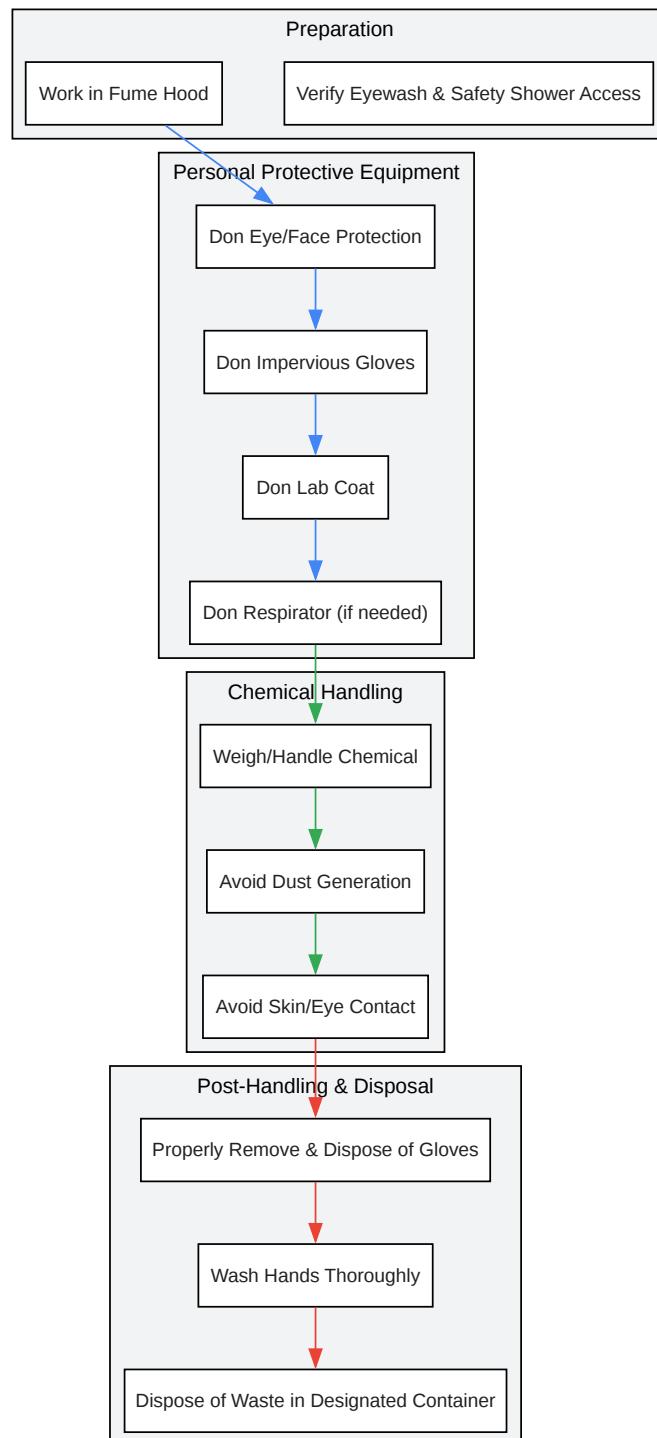
Storage:

- Store in a cool, dry, and well-ventilated area.[1]
- Keep the container tightly closed.[1]
- Store under an inert gas as the material is hygroscopic.[1]
- Recommended storage temperature is 2-8°C.[3]

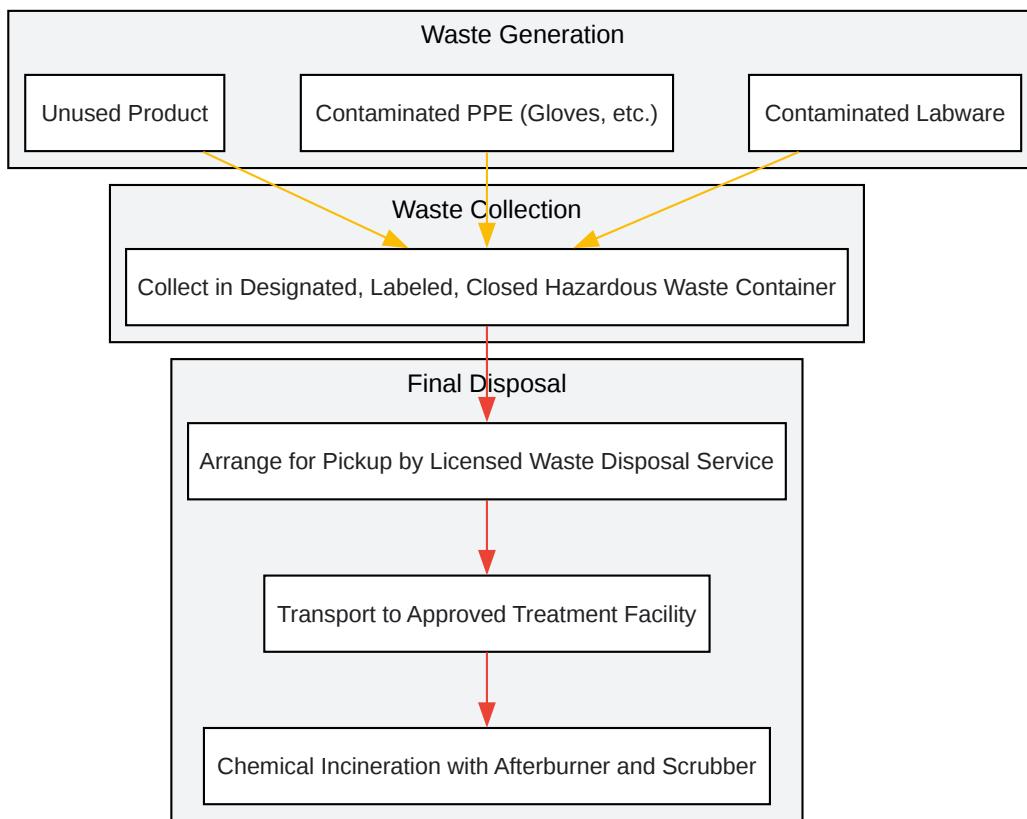
Handling:

- Preparation: Work in a well-ventilated area, preferably within a chemical fume hood.[1] Ensure an eyewash station and safety shower are readily accessible.
- Donning PPE: Put on all required personal protective equipment as specified in the table above.
- Handling the Chemical: Avoid contact with skin and eyes.[1] Avoid the formation of dust and aerosols.[1] Use non-sparking tools.
- After Handling: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1] Use a proper glove removal technique to avoid skin contact with the outer surface of the glove.[1]

Workflow for Handling 3-Chlorothiophene-2-carboxylic Acid



Disposal Plan for 3-Chlorothiophene-2-carboxylic Acid

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